

Personal protective equipment for handling N,N-Dimethyl-D6-acetamide

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Compound of Interest

Compound Name: *N,N-Dimethyl-D6-acetamide*

Cat. No.: *B1459259*

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Essential Safety and Handling of N,N-Dimethyl-D6-acetamide

This guide provides crucial safety protocols and logistical information for the handling and disposal of **N,N-Dimethyl-D6-acetamide**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is vital for ensuring laboratory safety and minimizing exposure risks. The safety protocols for **N,N-Dimethyl-D6-acetamide** are analogous to its non-deuterated counterpart, N,N-Dimethylacetamide (DMAC).

Quantitative Data Summary

The following tables outline the occupational exposure limits and key physical and chemical properties of N,N-Dimethylacetamide, which should be used as a reference for handling its deuterated form.

Occupational Exposure Limits

Parameter	Value	Organization
TWA (8-hour)	10 ppm (36 mg/m ³)	EU IOELV[1]
STEL (15-minute)	20 ppm (72 mg/m ³)	EU IOELV[1]
OSHA PEL (8-hour TWA)	10 ppm (35 mg/m ³)	OSHA[2]
ACGIH TLV (8-hour TWA)	10 ppm	ACGIH[2]
NIOSH REL (8-hour TWA)	10 ppm (35 mg/m ³)	NIOSH[2]
IDLH	300 ppm	NIOSH

TWA: Time-Weighted Average; STEL: Short-Term Exposure Limit; PEL: Permissible Exposure Limit; TLV: Threshold Limit Value; REL: Recommended Exposure Limit; IDLH: Immediately Dangerous to Life or Health.

Physical and Chemical Properties

Property	Value
Chemical Formula	C ₄ H ₃ D ₆ NO
Molar Mass	93.16 g/mol
Appearance	Colorless liquid
Boiling Point	165.1 °C (for non-deuterated)
Melting Point	-20 °C (for non-deuterated)
Flash Point	63 °C (145 °F)
Density	0.937 g/mL (for non-deuterated)
Solubility	Miscible in water

Procedural Guidance for Handling N,N-Dimethyl-D6-acetamide

This section details the step-by-step methodology for the safe handling of **N,N-Dimethyl-D6-acetamide** from receipt to disposal.

Pre-Handling Preparations

- **Risk Assessment:** Before starting any work, perform a thorough risk assessment for the planned experiment, considering the quantity of the substance to be used and the duration of the procedure.
- **Safety Data Sheet (SDS) Review:** All personnel must read and understand the SDS for N,N-Dimethylacetamide.
- **Engineering Controls:** Ensure that a certified chemical fume hood is operational. All handling of **N,N-Dimethyl-D6-acetamide** should be conducted within the fume hood to minimize inhalation exposure.
- **Emergency Equipment:** Confirm that a safety shower and an eyewash station are accessible and have been recently tested. Have a spill kit readily available, containing an inert absorbent material (e.g., vermiculite, sand).

Personal Protective Equipment (PPE)

- **Hand Protection:** Wear solvent-resistant gloves. Butyl rubber is recommended for prolonged contact, while nitrile rubber may be suitable for splash protection. Always inspect gloves for any signs of degradation or perforation before use.
- **Eye and Face Protection:** Use indirect-vent, splash-resistant chemical safety goggles. A face shield should also be worn to provide additional protection.
- **Body Protection:** A lab coat is mandatory. For procedures with a higher risk of splashing, a chemically resistant apron or a full protective suit should be worn.
- **Respiratory Protection:** If work cannot be conducted in a fume hood or if there is a potential for exposure to exceed the occupational limits, a NIOSH-approved respirator with an organic vapor cartridge is required. For concentrations exceeding 10 ppm, a supplied-air respirator is necessary.

Handling and Experimental Workflow

- **Transport:** When moving the chemical, ensure it is in a sealed, properly labeled, and shatter-resistant secondary container.
- **Dispensing:** Conduct all dispensing and weighing operations within the chemical fume hood. Use equipment and tools that are compatible with N,N-Dimethylacetamide.
- **Experimental Use:** Keep containers tightly closed when not in use. Avoid contact with skin, eyes, and clothing. Prevent the generation and inhalation of vapors or mists.
- **Heating:** **N,N-Dimethyl-D6-acetamide** is a combustible liquid. Keep it away from open flames, hot surfaces, and other sources of ignition.
- **Post-Experiment:** After completing the work, decontaminate all surfaces and equipment.

Spill and Emergency Procedures

- **Minor Spill:**
 - Evacuate non-essential personnel from the area.
 - Wearing appropriate PPE, contain the spill with an inert absorbent material.
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
 - Ventilate the area and wash the spill site once the cleanup is complete.
- **Major Spill or Exposure:**
 - **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.
 - **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.

- Inhalation: Move the individual to fresh air. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

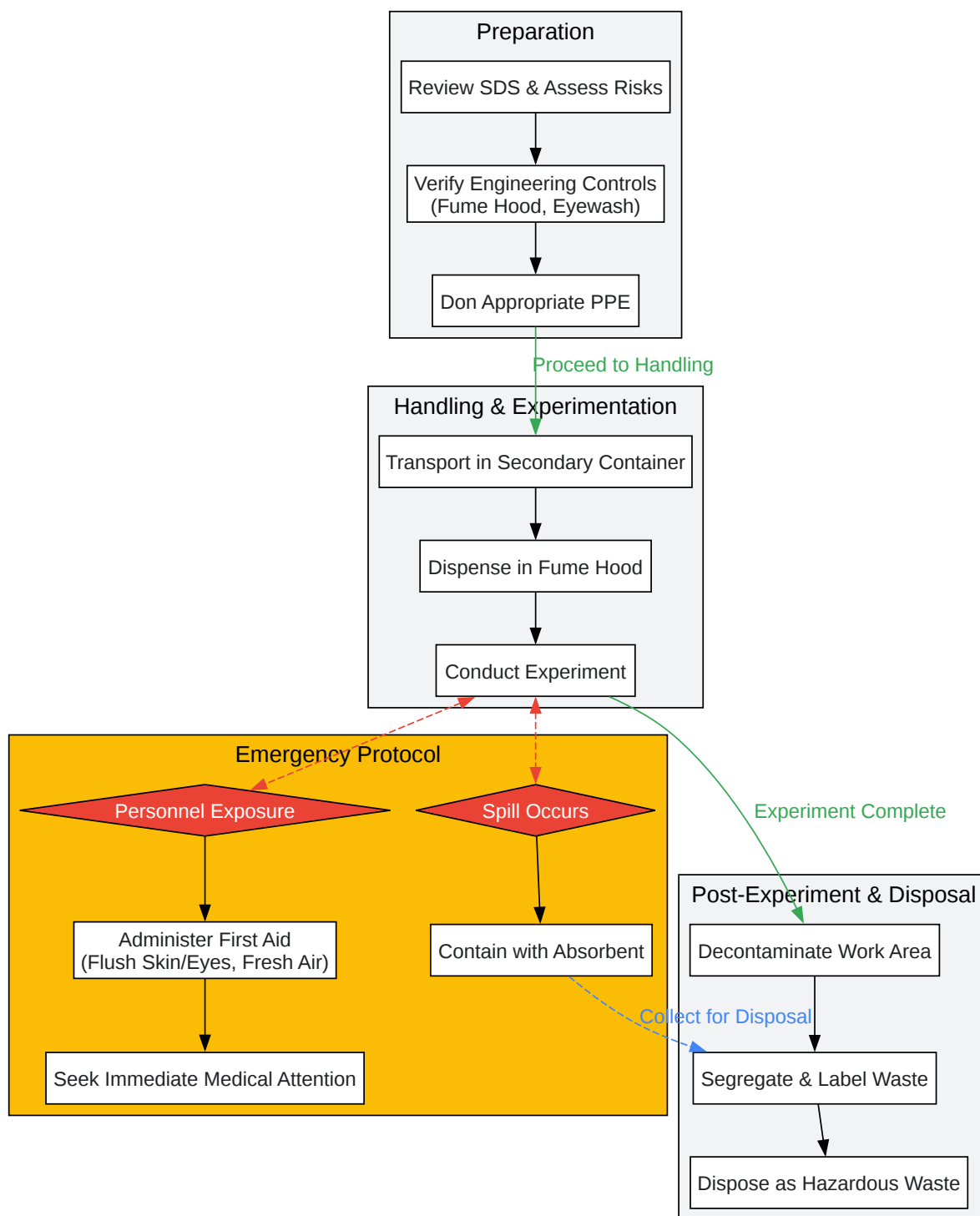
Waste Disposal

- All waste containing **N,N-Dimethyl-D6-acetamide** must be treated as hazardous waste.
- Collect waste in a designated, properly labeled, and sealed container.
- Do not mix with other waste streams unless compatibility is confirmed.
- Follow all institutional, local, and federal regulations for the disposal of hazardous chemical waste. This may involve contacting your institution's environmental health and safety office or a licensed waste disposal contractor.

Workflow Visualization

The following diagram illustrates the standard workflow for handling **N,N-Dimethyl-D6-acetamide** in a laboratory setting.

Safe Handling Workflow for N,N-Dimethyl-D6-acetamide

[Click to download full resolution via product page](#)Caption: Workflow for handling **N,N-Dimethyl-D6-acetamide**.

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References

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